

Technical Guide: Safety & Handling of 1,4-Dimethylpiperidin-4-ol

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Compound of Interest

Compound Name: 1,4-Dimethylpiperidin-4-ol

CAS No.: 10354-61-7

Cat. No.: B3030908

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CAS No: 10354-61-7 | Role: Pharmaceutical Intermediate | Focus: Safety, Stability, and Synthesis

Executive Summary

1,4-Dimethylpiperidin-4-ol is a tertiary amino-alcohol primarily utilized as a scaffold in the synthesis of 4-phenylpiperidine opioid analgesics (e.g., Alphaprodine, Betaprodine). Due to its structural role as a precursor to CNS-active agents, its handling requires not only standard chemical safety protocols but also strict inventory control and containment strategies to prevent unauthorized diversion or accidental exposure to bioactive downstream products.

This guide synthesizes available physicochemical data with Structure-Activity Relationship (SAR) derived hazard protocols, establishing a self-validating safety system for laboratory and pilot-plant scale operations.

Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6]

The following data consolidates predicted and experimental values. Where experimental data for this specific isomer is absent, values are derived from the closest structural analog (1-Methyl-4-piperidinol) to ensure conservative safety margins.

Property	Specification / Value	Note
Chemical Name	1,4-Dimethylpiperidin-4-ol	
CAS Number	10354-61-7	Verified Identity
Molecular Formula	C ₇ H ₁₅ NO	
Molecular Weight	129.20 g/mol	
Physical State	Solid (Low Melting) or Viscous Liquid	Analogous to 1-Methyl-4-piperidinol (MP ~30°C)
Solubility	High in Ethanol, MeOH, CHCl ₃ ; Moderate in H ₂ O	Amine/Alcohol functionality confers polarity
pKa (Predicted)	~9.5 - 10.0	Basic (Tertiary Amine)
Stability	Hygroscopic; Air-sensitive	Absorbs CO ₂ /H ₂ O from air

Hazard Identification (GHS Classification)

Based on SAR analysis of piperidinols and tertiary amines.

Signal Word:WARNING

Hazard Class	Category	Code	Hazard Statement
Acute Toxicity (Oral)	4	H302	Harmful if swallowed.
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [1]
Eye Damage/Irritation	2A	H319	Causes serious eye irritation.
STOT - Single Exposure	3	H335	May cause respiratory irritation.[1]

Toxicological Insight: The tertiary amine moiety presents a risk of sensitization and mucosal irritation. While the alcohol group mitigates some volatility, the compound should be treated as a potential CNS depressant if ingested in significant quantities, given its structural similarity to opioid pharmacophores.

Risk Management & Engineering Controls

Engineering Controls (The "Barrier" Principle)

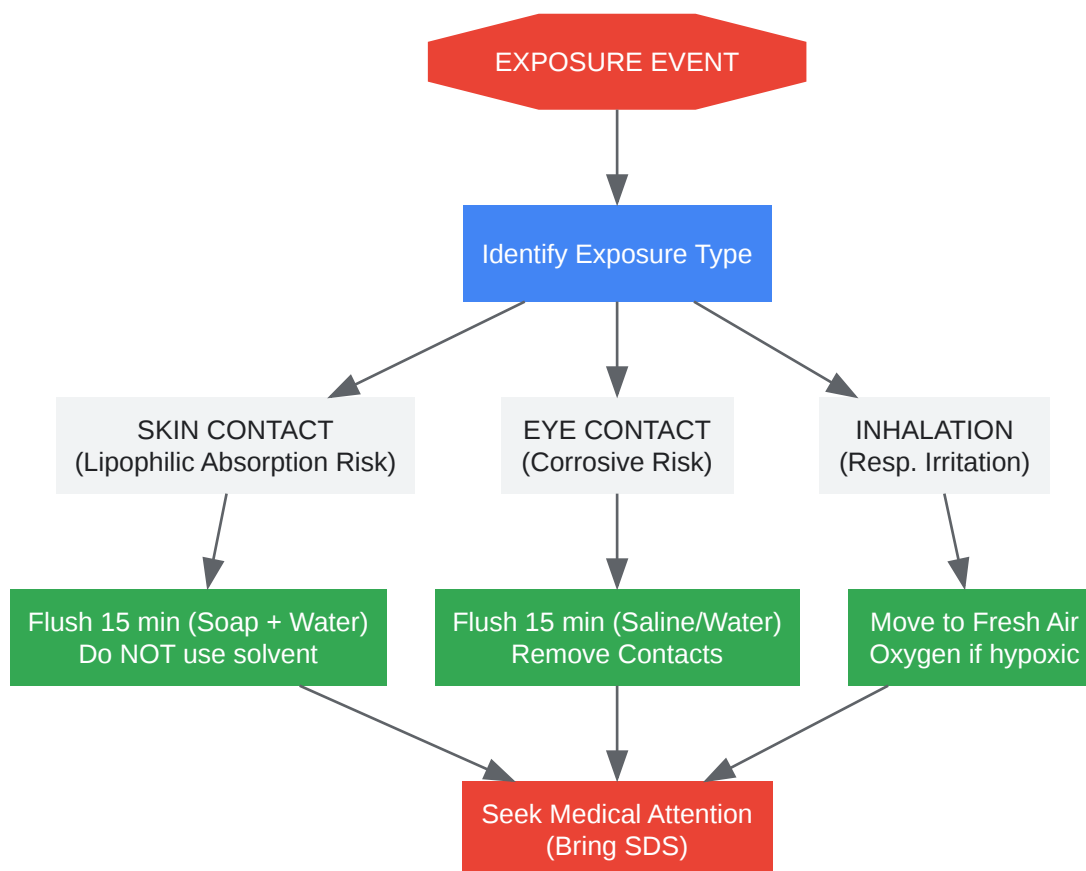
- **Primary Containment:** All handling of pure substance must occur within a certified Chemical Fume Hood (Face velocity > 100 fpm).
- **Inert Atmosphere:** Due to the basic nitrogen's affinity for atmospheric CO₂ (forming carbamates/carbonates) and moisture, store and dispense under Nitrogen or Argon.
- **Static Control:** Ground all glassware and equipment. Tertiary amines can support combustion; prevent static discharge during transfer.

Personal Protective Equipment (PPE) Matrix

Body Part	PPE Recommendation	Rationale
Hands	Nitrile (Double Gloving)	Outer: 0.11mm (splash). Inner: 0.06mm. Latex is permeable to organic amines.
Eyes	Chemical Goggles	Safety glasses are insufficient for liquid/dust amines which can cause severe conjunctivitis.
Respiratory	P95/OV Cartridge	Required only if working outside a hood (e.g., spill cleanup). Amine vapors are penetrating.
Body	Lab Coat (Cotton/Poly)	Standard protection. Use Tyvek sleeves if scaling up synthesis (>100g).

Emergency Response Protocols

This workflow dictates the immediate logical steps following an exposure event.



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Figure 1: Immediate response logic for **1,4-Dimethylpiperidin-4-ol** exposure. Note the prohibition of solvents for skin cleaning to prevent enhanced absorption.

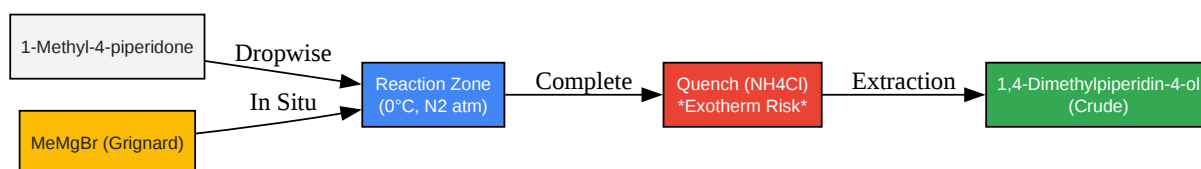
Synthesis & Handling Workflow

The synthesis of **1,4-Dimethylpiperidin-4-ol** typically involves the Grignard reaction of 1-Methyl-4-piperidone. This introduces specific hazards (water reactivity, exotherms) that exceed the hazards of the isolated product.

Protocol: Grignard Addition (Methylmagnesium Bromide)

- Setup: Flame-dried glassware, N₂ atmosphere.

- Reagent: MeMgBr (3.0M in Ether/THF). Hazard: Pyrophoric/Water Reactive.
- Addition: Dropwise addition of ketone to Grignard at 0°C. Control: Maintain internal temp < 10°C to prevent runaway.
- Quench: Saturated NH₄Cl. Hazard: Vigorous gas evolution (Methane).



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Figure 2: Synthesis pathway highlighting the critical safety control point at the quenching stage.

Storage & Stability

- Recommended Storage: 2–8°C (Refrigerated).
- Container: Tightly sealed amber glass.
- Incompatibility: Strong oxidizing agents (peroxides), Acid chlorides, Anhydrides.
- Shelf Life: 24 months if seal is unbroken and stored under inert gas.

Regulatory & Compliance

- TSCA (USA): Not listed on active inventory (R&D Exemption required).
- DEA (USA): While not a scheduled controlled substance itself, it is a direct precursor to Alphaprodine (Schedule II). Maintain strict inventory logs to demonstrate non-diversion.
- REACH (EU): Pre-registration required for imports >1 ton/year.

References

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- Chemazone (2024). **1,4-dimethylpiperidin-4-ol** Product Specifications & CAS Verification. Retrieved from [\[Link\]](#)
- Kiricojevic, V. D., et al. (2002). An optimized synthesis of a key pharmaceutical intermediate methyl 4-[(1-oxopropyl)phenylamino]piperidine-4-carboxylate.[2] Journal of the Serbian Chemical Society.[2] (Contextual grounding for piperidine intermediates). Retrieved from [\[Link\]](#)

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Sources

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